

# A Comprehensive Technical Guide to the Spectroscopic Analysis of 4-Carbamimidoylbenzamide Hydrochloride

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## Compound of Interest

Compound Name: 4-carbamimidoylbenzamide  
Hydrochloride

Cat. No.: B1635614

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## Introduction

In the landscape of pharmaceutical research and drug development, the precise and unambiguous characterization of novel chemical entities is paramount. **4-Carbamimidoylbenzamide hydrochloride**, a molecule featuring a benzamidine core, belongs to a class of compounds known for their interactions with serine proteases, making them valuable scaffolds in medicinal chemistry.<sup>[1]</sup> This guide provides a comprehensive, in-depth framework for the spectroscopic analysis of this compound, moving beyond mere data presentation to explain the causality behind methodological choices. As a self-validating system, the integrated approach described herein ensures the highest degree of confidence in structural elucidation and purity assessment, meeting the rigorous standards of modern drug development. This document is intended for researchers, analytical scientists, and quality control professionals who require a robust, field-proven methodology for the characterization of similar small molecules.

## Molecular Structure and Physicochemical Properties

A thorough understanding of the molecule's structure is the foundation of any analytical strategy. The key functional groups and their electronic environments dictate the spectroscopic

outcomes.

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- Chemical Structure:

Figure 1: Chemical structure of **4-carbamimidoylbenzamide hydrochloride**.

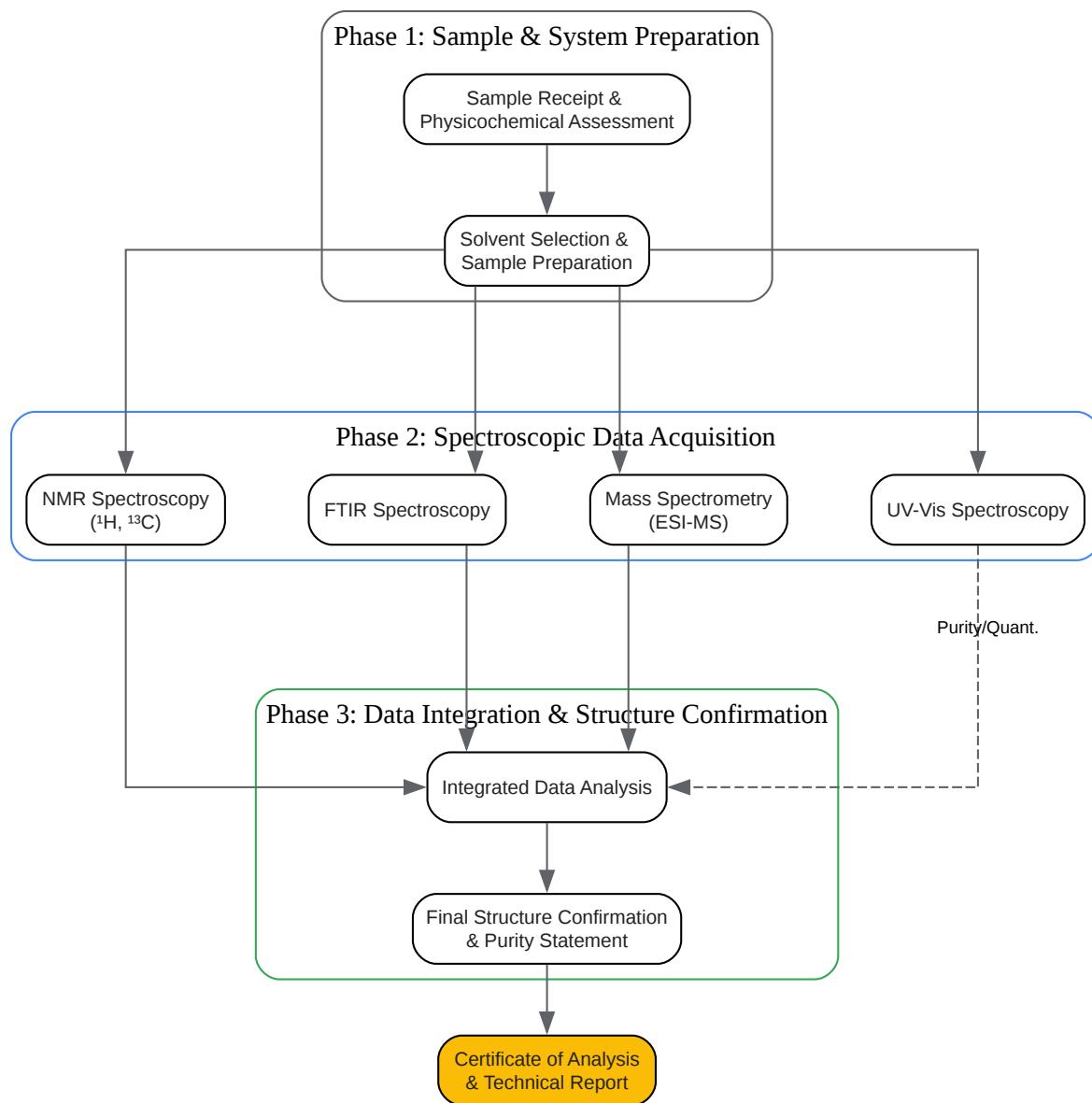
- Key Properties:

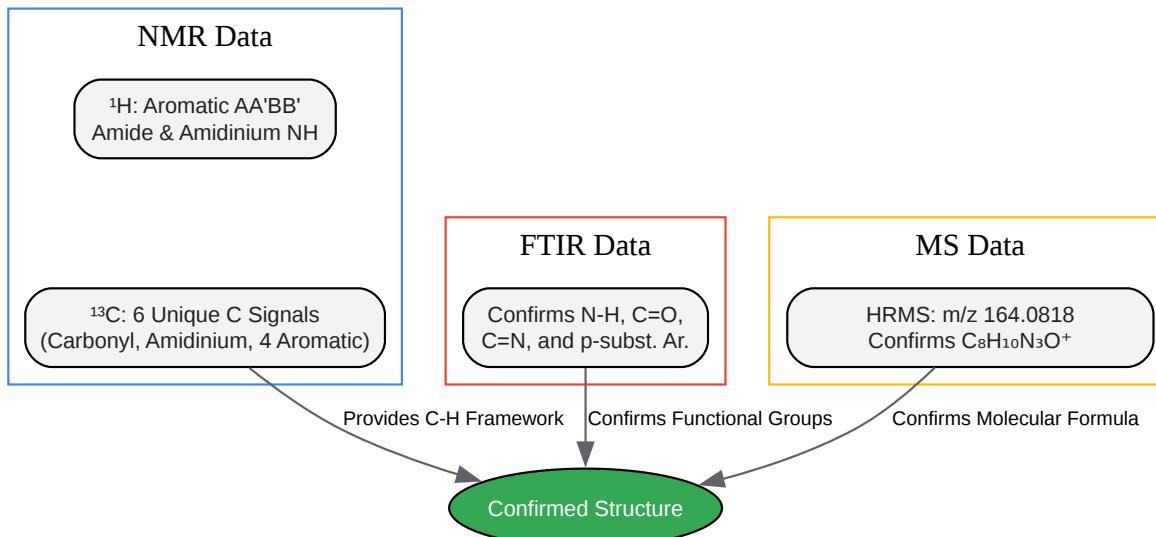
- Molecular Formula:  $C_8H_{10}N_3O \cdot HCl$
- Molecular Weight: 200.65 g/mol
- IUPAC Name: 4-carbamimidoylbenzamide;hydrochloride
- Core Moieties:

- Para-substituted Benzene Ring: A rigid aromatic core that gives rise to distinct signals in NMR and UV-Vis spectroscopy.
- Amidinium Group ( $-C(=NH_2)NH_2^+$ ): A protonated, electron-withdrawing group that significantly influences the aromatic proton and carbon chemical shifts. It is a strong chromophore.
- Amide Group ( $-CONH_2$ ): A primary amide with characteristic vibrational modes in IR spectroscopy and distinct proton signals in NMR.

## The Analytical Workflow: An Integrated, Self-Validating Approach

The confidence in a structure is not derived from a single technique but from the convergence of orthogonal analytical data. The following workflow illustrates a systematic approach where each step validates the others, ensuring scientific integrity.





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## References

- 1. medchemexpress.com [medchemexpress.com]
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